

# fundamental properties of atomic nitrogen

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An In-depth Technical Guide on the Fundamental Properties of Atomic Nitrogen

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Nitrogen, with the atomic number 7, is a nonmetallic element that is a cornerstone of life and a critical component in a vast array of chemical and industrial processes.<sup>[1][2]</sup> In its atomic form, nitrogen (N) exhibits unique properties stemming from its electronic structure, which dictates its reactivity and interactions. While most abundant in its diatomic form (N<sub>2</sub>) in the Earth's atmosphere, atomic nitrogen is a highly reactive species that plays a significant role in various scientific domains, from materials science to medicinal chemistry.<sup>[3][4]</sup> This guide provides a comprehensive overview of the core fundamental properties of atomic nitrogen, details the experimental methodologies used to characterize it, and explores its emerging role in drug discovery and development.

## Core Atomic Properties

The fundamental characteristics of an element are dictated by its atomic structure. For nitrogen, its position in the second period and group 15 of the periodic table gives rise to its distinct properties.<sup>[5]</sup>

## Electron Configuration

A neutral nitrogen atom contains seven electrons. In its ground state, these electrons are arranged in the configuration 1s<sup>2</sup>2s<sup>2</sup>2p<sup>3</sup>.<sup>[6][7][8][9]</sup> This configuration means it has five valence

electrons, with three unpaired electrons in the 2p orbital.[6][10] The half-filled 2p subshell is responsible for the relative stability of atomic nitrogen and many of its characteristic chemical behaviors.[11][12]

## Quantitative Atomic Data

The intrinsic properties of atomic nitrogen are summarized in the tables below, providing a quantitative basis for understanding its behavior.

Table 1: Electronic and Physical Properties of Atomic Nitrogen

Property	Value
Atomic Number	7[5][6]
Electron Configuration	[He] 2s <sup>2</sup> 2p <sup>3</sup> [13][14][15]
Atomic Weight	[14.00643, 14.00728][10][16]
Covalent Radius	71 ± 1 pm[10]
Van der Waals Radius	155 pm[10]
Electron Affinity	~7 kJ/mol[13][17][18][19]
Term Symbol	<sup>4</sup> S <sub>3/2</sub> [13][14]

Table 2: Successive Ionization Energies of Nitrogen

The energy required to remove successive electrons from a gaseous nitrogen atom provides deep insight into its electronic stability. The significant jump in energy after the 5th ionization corresponds to the removal of core electrons.

Ionization Stage	Energy (kJ/mol)	Energy (eV)
1st	1402.3[10][11]	14.534[5][16][18]
2nd	2856.1[20]	29.601[5]
3rd	4578.1[10][20]	47.448[5]
4th	7475.1[20]	-
5th	9445.0[20]	-
6th	53266.4[20]	-
7th	64360.1[20]	-

Table 3: Electronegativity of Nitrogen on Various Scales

Electronegativity measures an atom's tendency to attract shared electrons in a chemical bond. Nitrogen is the fifth most electronegative element.[10]

Scale	Value (Pauling Units)
Pauling	3.04[5][10][21][22]
Sanderson	3.19[21]
Allred Rochow	3.07[5][21]
Mulliken-Jaffe	2.90[21]
Allen	3.066[21]

## Isotopes

Nitrogen occurs naturally as two stable isotopes:  $^{14}\text{N}$  and  $^{15}\text{N}$ . In addition, several short-lived radioisotopes are known.[23][24]

Table 4: Stable Isotopes of Nitrogen

Isotope	Natural Abundance	Atomic Mass (u)	Nuclear Spin (I)
$^{14}\text{N}$	99.62% <a href="#">[23]</a> <a href="#">[24]</a>	14.003074	1 <a href="#">[25]</a>
$^{15}\text{N}$	0.38% <a href="#">[23]</a> <a href="#">[24]</a>	15.000109	1/2 <a href="#">[25]</a>

The stable isotope  $^{15}\text{N}$  is widely used as a tracer in biological and environmental systems to study the nitrogen cycle and metabolic pathways.[\[16\]](#)[\[26\]](#) Its fractional nuclear spin is particularly advantageous for Nuclear Magnetic Resonance (NMR) spectroscopy, offering narrower line widths compared to the more abundant  $^{14}\text{N}$ .[\[24\]](#)

## Experimental Protocols and Methodologies

The study of atomic nitrogen requires specialized techniques for its generation and characterization due to its high reactivity.

### Generation of Atomic Nitrogen

Obtaining a significant concentration of free nitrogen atoms, often referred to as "active nitrogen," typically involves the dissociation of molecular nitrogen ( $\text{N}_2$ ).[\[3\]](#)

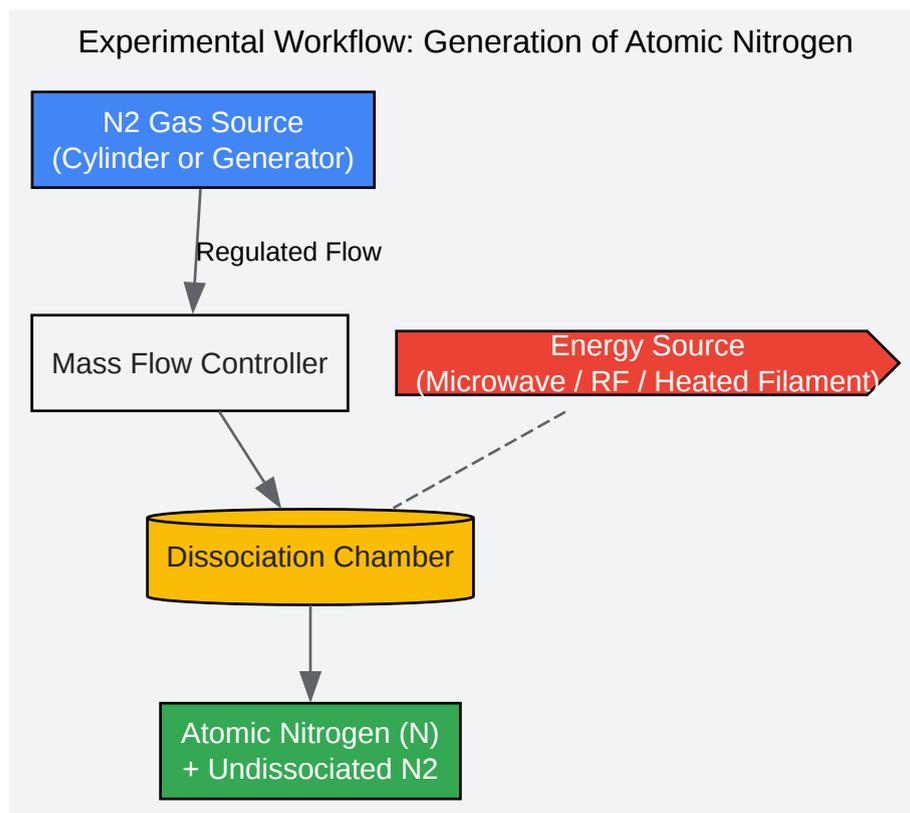
Common Laboratory Methods:

- **Electrical Discharge:** Passing  $\text{N}_2$  gas at low pressure through a high-tension electrical discharge (microwave or radio-frequency) is a standard technique.[\[3\]](#)[\[27\]](#) The strong electric field provides the energy to break the robust  $\text{N}\equiv\text{N}$  triple bond.
- **Heated Filament:** A simpler and less expensive method involves flowing nitrogen gas over a heated tungsten filament from a high-wattage lamp.[\[27\]](#) At sufficient temperature and voltage, the filament surface catalyzes the dissociation of  $\text{N}_2$  molecules into nitrogen atoms.
- **Thermal Decomposition of Azides:** Heating metal azides, such as sodium azide ( $\text{NaN}_3$ ), can produce pure nitrogen gas and can be a source of atomic nitrogen under specific conditions.[\[28\]](#) This method is also used in applications like automotive airbags.[\[28\]](#)

For many laboratory applications requiring a controlled source of high-purity  $\text{N}_2$  gas as a precursor, on-site nitrogen generators are employed. These systems typically use Pressure

Swing Adsorption (PSA) or membrane technologies to separate nitrogen from compressed air.

[29][30]



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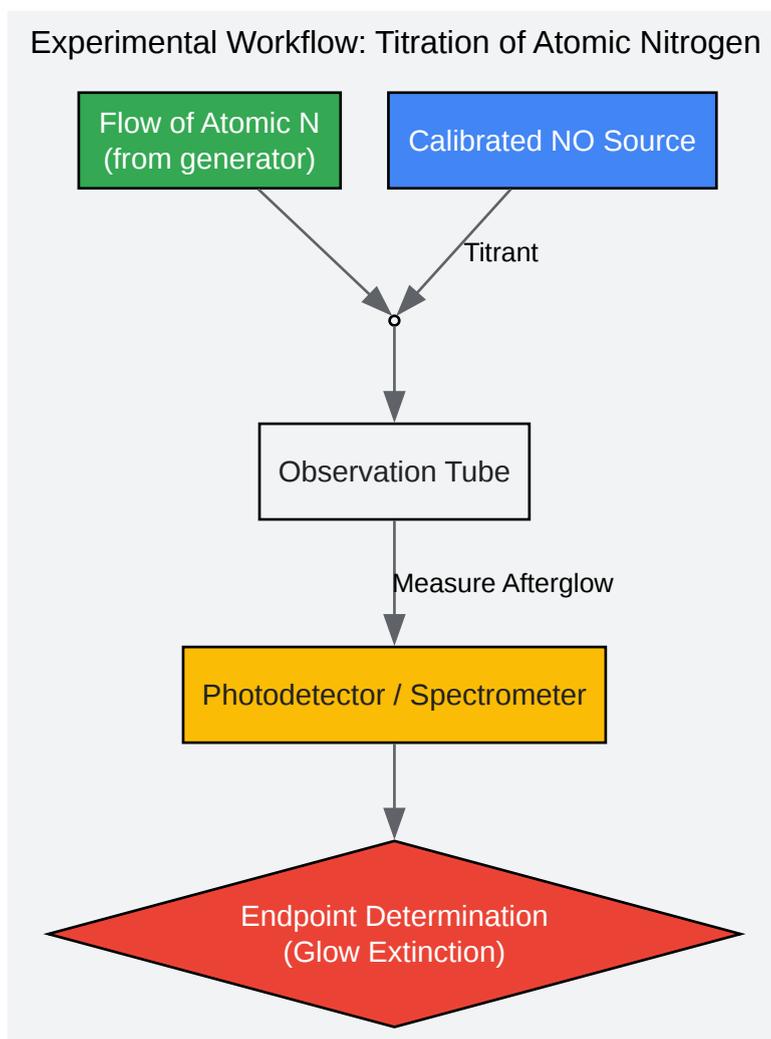
Caption: Workflow for generating atomic nitrogen in a laboratory setting.

## Measurement of Atomic Nitrogen Density

Quantifying the concentration of generated atomic nitrogen is crucial for experimental reproducibility.

- Gas-Phase Titration: This is a widely used method for determining the absolute density of N atoms.[31] It involves the rapid reaction of atomic nitrogen with nitric oxide (NO):  $N + NO \rightarrow N_2 + O$ . The reaction produces a characteristic afterglow, and by carefully measuring the amount of NO required to quench the glow, the initial concentration of N atoms can be calculated.[27]

- Spectroscopic Methods: The concentration of nitrogen atoms can be determined by measuring the absolute intensity of the first-positive emission spectrum of molecular nitrogen ( $N_2$ ).<sup>[31]</sup> This emission results from the recombination of N atoms, and its intensity is proportional to the square of the atomic nitrogen concentration.<sup>[31]</sup>



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Caption: Workflow for measuring N atom density via nitric oxide titration.

## Role in Drug Discovery and Development

Nitrogen-containing heterocycles are fundamental structural motifs in medicinal chemistry.<sup>[32]</sup> Approximately 85% of all FDA-approved drugs contain at least one nitrogen atom, and 75-80%

of the top 200 brand-name drugs feature nitrogen heterocycles.[32][33][34] The ability of nitrogen to form hydrogen bonds and participate in various intermolecular interactions allows these molecules to bind with high affinity to biological targets like enzymes and receptors.[32]

A groundbreaking recent development for drug discovery professionals is the concept of skeletal editing. This process involves the precise insertion of a single atom into the core structure of an existing molecule to create new, diverse drug candidates without requiring synthesis from scratch.[33][35]

Researchers have developed a method to insert a single nitrogen atom into bioactive molecules using a short-lived chemical intermediate called sulfenylnitrene.[33][34] This late-stage functionalization allows for the rapid diversification of existing drug scaffolds, potentially altering their pharmacological properties to create new intellectual property and explore uncharted areas of chemical space.[33][34] This strategy can reduce the number of steps, and therefore the cost, involved in creating novel drugs.[33][34]

Caption: Skeletal editing workflow using atomic nitrogen for drug discovery.

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## References

- 1. periodic-table.org [periodic-table.org]
- 2. Nitrogen | Definition, Symbol, Uses, Properties, Atomic Number, & Facts | Britannica [britannica.com]
- 3. Nitrogen - Properties, Reactions, Compounds | Britannica [britannica.com]
- 4. Nitrogen [hyperphysics.phy-astr.gsu.edu]
- 5. Periodic Table of Elements: Nitrogen - N (EnvironmentalChemistry.com) [environmentalchemistry.com]
- 6. Nitrogen Electron Configuration [enthu.com]
- 7. What Is The Electron Configuration Of Nitrogen [unacademy.com]

- 8. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 9. [princeton.edu](https://princeton.edu) [[princeton.edu](https://princeton.edu)]
- 10. Nitrogen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 11. [askfilo.com](https://askfilo.com) [[askfilo.com](https://askfilo.com)]
- 12. [quora.com](https://quora.com) [[quora.com](https://quora.com)]
- 13. WebElements Periodic Table » Nitrogen » properties of free atoms [[webelements.com](https://webelements.com)]
- 14. WebElements Periodic Table » Nitrogen » properties of free atoms [[winter.group.shef.ac.uk](https://winter.group.shef.ac.uk)]
- 15. [quora.com](https://quora.com) [[quora.com](https://quora.com)]
- 16. Nitrogen | N (Element) - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 17. Nitrogen - Element information, properties and uses | Periodic Table [[periodic-table.rsc.org](https://periodic-table.rsc.org)]
- 18. [nuclear-power.com](https://nuclear-power.com) [[nuclear-power.com](https://nuclear-power.com)]
- 19. Electron Affinity for all the elements in the Periodic Table [[periodictable.com](https://periodictable.com)]
- 20. [homework.study.com](https://homework.study.com) [[homework.study.com](https://homework.study.com)]
- 21. WebElements Periodic Table » Nitrogen » electronegativity [[winter.group.shef.ac.uk](https://winter.group.shef.ac.uk)]
- 22. [homework.study.com](https://homework.study.com) [[homework.study.com](https://homework.study.com)]
- 23. Isotopes of nitrogen [[dl1.en-us.nina.az](https://dl1.en-us.nina.az)]
- 24. Isotopes of nitrogen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 25. Nitrogen Isotopes - List and Properties [[chemlin.org](https://chemlin.org)]
- 26. [isotope.bocsci.com](https://isotope.bocsci.com) [[isotope.bocsci.com](https://isotope.bocsci.com)]
- 27. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- 28. [chemistry.stackexchange.com](https://chemistry.stackexchange.com) [[chemistry.stackexchange.com](https://chemistry.stackexchange.com)]
- 29. [organomation.com](https://organomation.com) [[organomation.com](https://organomation.com)]
- 30. [peakscientific.com](https://peakscientific.com) [[peakscientific.com](https://peakscientific.com)]
- 31. [seas.ucla.edu](https://seas.ucla.edu) [[seas.ucla.edu](https://seas.ucla.edu)]
- 32. A Review on Recent Advances in Nitrogen-Containing Molecules and Their Biological Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 33. How a Single Nitrogen Atom Could Transform the Future of Drug Discovery [[ou.edu](https://ou.edu)]

- 34. A single nitrogen atom could transform the future of drug discovery [[techexplorist.com](#)]
- 35. [notredame.co.uk](#) [[notredame.co.uk](#)]
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